

Comprehensive Disposal Guide: Fmoc-Dap(Alloc,Me)-OH[1]

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Compound of Interest

Compound Name: Fmoc-Dap(Alloc,Me)

CAS No.: 2389078-45-7

Cat. No.: B2637344

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Emergency Overview & Chemical Identity

Chemical Name: **Fmoc-Dap(Alloc,Me)-OH** (Fluorenylmethyloxycarbonyl-N-methyl-diaminopropionic acid-allyloxycarbonyl) CAS Number: 188970-92-5 (Analogous base structure for Fmoc-Dap(Alloc)-OH) Physical State: White to off-white powder Core Hazard Class: Irritant (Skin/Eye/Respiratory).[1][2] Combustible Solid.

Operational Context: This reagent is a specialized orthogonal building block used in Solid Phase Peptide Synthesis (SPPS).[1] The "Alloc" group requires Palladium (Pd) chemistry for removal, creating a unique "Heavy Metal Organic" waste stream distinct from standard peptide waste.

Hazard Profile & PPE Requirements

Before initiating disposal, verify the specific hazards associated with the reagent and its potential solution states.[3]

Hazard Category	GHS Classification	Signal Word	Hazard Statements
Health	Skin Irrit. 2, Eye Irrit. [1][4] 2A, STOT SE 3	WARNING	H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation)
Physical	Combustible Dust	WARNING	May form combustible dust concentrations in air.[1]
Environmental	Aquatic Chronic 4 (Potential)	--	May cause long-lasting harmful effects to aquatic life.[1]

Mandatory PPE for Disposal Handling:

- Respiratory: N95 particulate respirator (for solids) or Fume Hood (for solutions).[1]
- Skin: Nitrile gloves (Double gloving recommended if dissolved in DMF/DCM).[1]
- Eye: Chemical splash goggles.[1][3]

Disposal Workflows (Scenario-Based)

Proper disposal depends entirely on the state of the chemical (Solid vs. Liquid) and whether it has been exposed to deprotection catalysts (Palladium).

Scenario A: Unused/Expired Solid Reagent

- Classification: Non-RCRA Listed Hazardous Chemical Waste.[1]
- Protocol:
 - Containment: Keep in original glass/plastic vial. Tightly cap.[1]
 - Secondary Containment: Place the vial into a clear plastic zip-lock bag to contain potential dust.

- Labeling: Apply a hazardous waste label.
 - Constituents: "**Fmoc-Dap(Alloc,Me)**-OH, Solid."[\[1\]](#)
 - Hazard Checkbox: Toxic, Irritant.
- Disposal Path: Lab Pack for high-temperature incineration.

Scenario B: Standard SPPS Liquid Waste (Coupling/Fmoc Removal)

- Context: Reagent dissolved in DMF, NMP, or DCM with Piperidine or DIPEA.
- Classification: Organic Solvent Waste (Halogenated or Non-Halogenated).[\[1\]](#)
- Protocol:
 - Segregation:
 - If DCM (Dichloromethane) was used: Pour into Halogenated Waste carboy.[\[1\]](#)
 - If only DMF/NMP was used: Pour into Non-Halogenated Waste carboy.[\[1\]](#)
 - Labeling: List all solvents and the solute (<1%).
 - Example: "Waste DMF (90%), Piperidine (9%), **Fmoc-Dap(Alloc,Me)** (<1%)."[\[1\]](#)

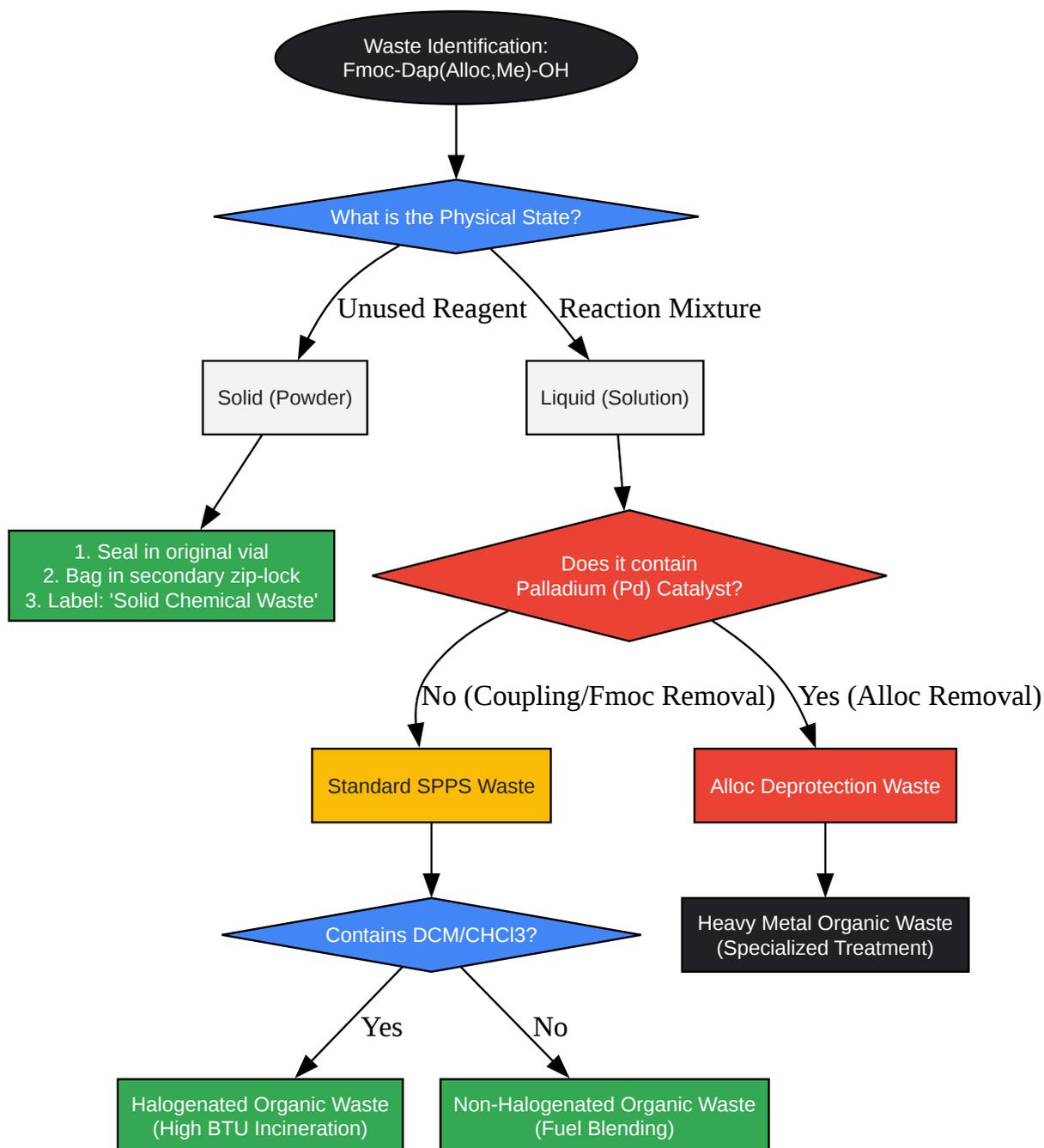
Scenario C: Alloc-Deprotection Waste (The Critical Differentiator)

- Context: Waste generated after removing the Alloc group using Palladium catalysts (e.g., Pd(PPh₃)₄).[\[1\]](#)[\[5\]](#)
- Classification: Heavy Metal Organic Waste.[\[1\]](#)
- Critical Warning: NEVER mix this stream with standard organic solvents.[\[1\]](#) The presence of Palladium (Pd) requires a separate waste stream to prevent heavy metal contamination of bulk solvent recycling/incineration lots.
- Protocol:

- Segregation: Collect all washes (DCM/DMF) containing the Pd catalyst and scavengers (PhSiH₃, Morpholine) in a separate container.[1]
- Labeling: "Waste Solvent with HEAVY METALS (Palladium)."
- Disposal Path: Heavy metal waste stream for specialized incineration/recovery.[1]

Visual Decision Matrix

The following workflow illustrates the logical decision path for disposing of **Fmoc-Dap(Alloc,Me)-OH** derivatives.



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Figure 1: Decision tree for segregating **Fmoc-Dap(Alloc,Me)-OH** waste streams based on physical state and catalytic contamination.[1]

Regulatory & Compliance Checklist (RCRA)

Ensure your disposal plan adheres to the Resource Conservation and Recovery Act (RCRA) standards.^[1]

- Waste Determination (40 CFR § 262.11):
 - This chemical is not P-listed or U-listed.^[1]
 - It is classified as a Characteristic Waste if mixed with ignitable solvents (D001).^[1]
- Satellite Accumulation Areas (SAA):
 - Store waste containers at or near the point of generation (e.g., inside the fume hood or on the benchtop).
 - Containers must remain closed unless adding waste.^[1]
 - Containers must be compatible with the waste (HDPE is generally safe; Glass is preferred for halogenated solvents).^[1]
- Drain Disposal:
 - STRICTLY PROHIBITED. Fmoc-protected amino acids are generally not biodegradable in sewage treatment timeframes and are toxic to aquatic life.^[1]

References

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